

Application Notes and Protocols for Nickel Stearate in Water-Repellent Surface Treatments

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Compound of Interest

Compound Name: Nickel stearate

Cat. No.: B13829585

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These application notes provide a comprehensive overview of the use of **nickel stearate** for creating water-repellent, specifically superhydrophobic, surfaces on various substrates. The information compiled from scientific literature details two primary application methods: one-step electrodeposition and a hydrosol-based coating. This document includes detailed experimental protocols, quantitative data on performance, and standardized testing methodologies for durability.

Introduction to Nickel Stearate for Hydrophobicity

Nickel stearate, a metallic soap, is an effective compound for creating water-repellent surfaces. Its hydrophobic properties stem from the long hydrocarbon chains of stearic acid. When applied to a surface, these molecules orient themselves to create a low-energy interface that repels water. The resulting superhydrophobic surfaces, characterized by water contact angles greater than 150° , are of significant interest for a variety of applications, including self-cleaning surfaces, corrosion prevention, and moisture-sensitive material protection.

The creation of a superhydrophobic surface typically requires both low surface energy and a hierarchical micro- or nanostructure. **Nickel stearate** provides the low surface energy, while the application method, such as electrodeposition, can generate the necessary surface roughness.

Quantitative Data Summary

The following tables summarize the quantitative performance data of **nickel stearate**-based water-repellent coatings from various studies.

Table 1: Water Repellency Performance of **Nickel Stearate** Coatings on Metallic Substrates

Substrate	Coating Method	Precursors	Water Contact Angle (°)	Sliding Angle (°)	Reference
Aeronautical Aluminum Alloy 7050	One-Step Electrodeposition	Nickel chloride hexahydrate, Stearic acid	153.3 ± 3.9	< 1	[1] [2]
Aeronautical Aluminum Alloy 7050 with MWCNTs	One-Step Electrodeposition	Nickel chloride hexahydrate, Stearic acid, MWCNTs	154.3 ± 3.0	< 1	[1] [2]
Aluminum Alloy 6061	One-Step Electrodeposition	Nickel nitrate hexahydrate, Stearic acid	160 ± 1	2.1 ± 1	[3] [4]
Copper	Two-Step Electrodeposition	Nickel chloride, Ammonium chloride	155	Not Reported	[2]

Table 2: Water Repellency Performance of **Nickel Stearate** Coatings on Cellulosic and Textile Substrates

Substrate	Coating Method	Precursors	Initial Contact Angle (°)	Final Contact Angle (°)	Reference
Filter Paper	Hydrosol (Surface-Coated)	Sodium stearate, Nickel chloride	30	120	[5]
Filter Paper	Hydrosol (Dip-Coated)	Sodium stearate, Nickel chloride	30	115	[5]
Cotton Fabric	Immersion	Not specified (nickel stearate micro and nano structures)	Not Reported	160	[6]

Experimental Protocols

One-Step Electrodeposition of Superhydrophobic Nickel Stearate Coating on Aluminum Alloy

This protocol describes a method for creating a superhydrophobic **nickel stearate** coating on an aluminum alloy substrate.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Aluminum alloy substrate (e.g., 7050 or 6061)
- Nickel chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$) or Nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Stearic acid ($\text{C}_{18}\text{H}_{36}\text{O}_2$)
- Ethanol (absolute)

- Isopropyl alcohol
- Silicon carbide (SiC) sandpapers (e.g., #400, #600, #800, #1000 grit)
- DC power supply
- Electrochemical cell with a nickel plate as the anode

Procedure:

- Substrate Preparation:
 - Mechanically polish the aluminum alloy substrate using a series of SiC sandpapers with decreasing grit size (from #400 to #1000).[1]
 - Clean the polished substrate in an ultrasonic bath with isopropyl alcohol for 2 minutes to remove any residues.[1]
 - Perform a surface activation procedure to remove the native oxide layer. A typical 8-step process can be employed.[1]
- Electrolyte Preparation:
 - Prepare an alcoholic electrolytic bath by dissolving nickel chloride hexahydrate (e.g., 200 g/L) and stearic acid (e.g., 28.4 g/L) in absolute ethanol.[1][2]
 - Alternatively, an electrolyte can be prepared using nickel nitrate hexahydrate and stearic acid in ethanol, with a recommended molar ratio of Ni^{2+} /Stearic Acid of 0.4 for optimal hydrophobicity.[3]
- Electrodeposition:
 - Immediately after surface activation, immerse the aluminum alloy substrate (cathode) and a nickel plate (anode) into the electrolytic bath.
 - Maintain a constant DC voltage (e.g., 30 V) for a specified duration (e.g., 5 minutes).[7]
 - The distance between the electrodes should be kept constant (e.g., 15 mm).[7]

- Post-Treatment:
 - After electrodeposition, remove the coated substrate from the bath.
 - Rinse with ethanol to remove any unreacted precursors.
 - Dry the coated substrate in an oven at a moderate temperature (e.g., 60°C) for 1 hour.

Preparation and Application of Nickel Stearate Hydrosol for Hydrophobic Treatment of Cellulose

This protocol outlines the preparation of a **nickel stearate** hydrosol and its application to a cellulosic substrate, such as filter paper, to impart hydrophobicity.^[5]

Materials:

- Sodium stearate
- Nickel chloride
- Deionized water
- Cellulosic substrate (e.g., filter paper)

Procedure:

- Hydrosol Preparation:
 - Prepare an aqueous solution of sodium stearate.
 - Prepare an aqueous solution of nickel chloride.
 - Mix the two solutions. A precipitate of **nickel stearate** will form, creating a hydrosol. The exact concentrations can be optimized depending on the desired particle size and coating properties.
- Surface Application:

- Surface Coating: Apply the **nickel stearate** hydrosol onto one surface of the filter paper and allow it to dry.
- Dip Coating: Immerse the filter paper completely in the **nickel stearate** hydrosol for a set period, then remove and allow it to dry.
- Drying:
 - Dry the treated cellulosic substrate at room temperature or in a low-temperature oven to evaporate the water.

Durability and Performance Testing Protocols

3.3.1. Abrasion Resistance Test (Adapted from ASTM D8380)

This test evaluates the mechanical durability of the hydrophobic coating.^{[1][8][9]}

Apparatus:

- Linear abraser
- Abrasive material (e.g., 1000 mesh sandpaper)
- Weight to apply a specified pressure (e.g., 4.9 kPa)

Procedure:

- Mount the coated sample on the abraser.
- Apply the specified load to the abrasive head.
- Subject the coating to a set number of abrasion cycles over a defined distance (e.g., 10 meters).
- Measure the water contact angle and sliding angle after specified abrasion intervals.
- Record the number of cycles at which the superhydrophobicity (contact angle > 150°) is lost.

3.3.2. Adhesion Test (Adapted from ASTM D3359 - Test Method B)

This test assesses the adhesion of the coating to the substrate.[\[4\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

- Sharp cutting tool
- Pressure-sensitive tape (specified by the standard)
- Eraser or other soft-tipped tool

Procedure:

- Make a series of six or eleven parallel cuts through the coating down to the substrate.
- Make a second series of parallel cuts at a 90° angle to the first set to create a cross-hatch pattern.
- Apply the pressure-sensitive tape over the cross-hatched area and press firmly with an eraser to ensure good contact.
- Rapidly pull the tape off at a 180° angle.
- Visually inspect the grid area for any removal of the coating and classify the adhesion according to the ASTM D3359 scale (5B: no peeling or removal, to 0B: severe flaking and detachment).

3.3.3. Chemical Stability Test

This test evaluates the coating's resistance to acidic and alkaline environments.[\[13\]](#)

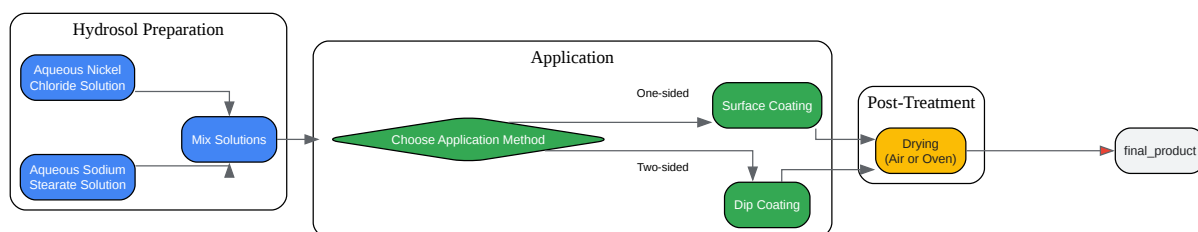
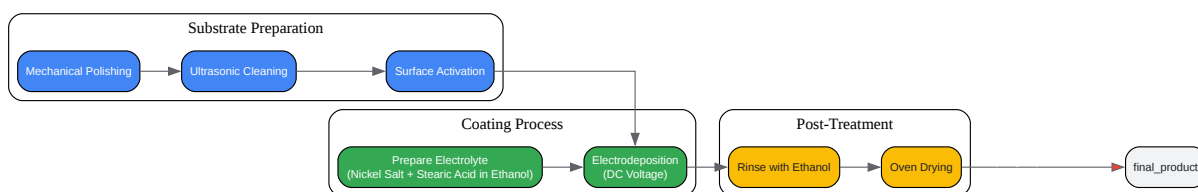
Procedure:

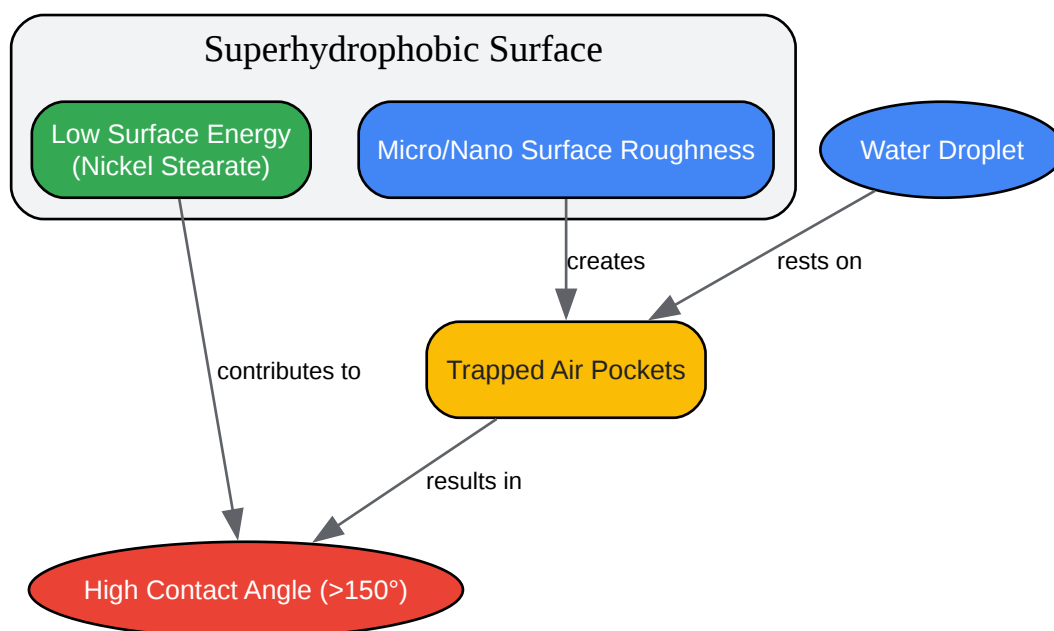
- Immerse the coated samples in aqueous solutions of varying pH (e.g., pH 1 to 14).
- After a specified immersion time (e.g., 24 hours), remove the samples.
- Rinse with deionized water and dry.

- Measure the water contact angle and sliding angle to assess any degradation of the hydrophobic properties.

Visualizations

The following diagrams illustrate the experimental workflows and the mechanism of water repellency.





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